

What is the CAS number for tert-Butyl 2-isopropylhydrazinecarboxylate?

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Compound of Interest

Compound Name: *tert-Butyl 2-isopropylhydrazinecarboxylate*

Cat. No.: *B177040*

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An In-depth Technical Guide to **tert-Butyl 2-isopropylhydrazinecarboxylate**

This technical guide provides comprehensive information on **tert-Butyl 2-isopropylhydrazinecarboxylate**, catering to researchers, scientists, and professionals in drug development.

Compound Identification

The Chemical Abstracts Service (CAS) number for **tert-Butyl 2-isopropylhydrazinecarboxylate** is 16689-35-3.^{[1][2][3]} This unique identifier is crucial for unambiguous identification in chemical databases and literature.

Physicochemical Properties

A summary of the key physicochemical properties of **tert-Butyl 2-isopropylhydrazinecarboxylate** is presented in the table below.

| Property | Value | Source |
|---------------------|--------------------------------------|-----------|
| Molecular Formula | C8H18N2O2 | [1][2][3] |
| Molecular Weight | 174.24 g/mol | [2][4] |
| Melting Point | 47-51 °C | [2] |
| Boiling Point | 80 °C at 0.6 mmHg | [2] |
| Density | 0.956 g/cm ³ | [2] |
| Appearance | White to almost white crystal-powder | [2] |
| Solubility | Soluble in Methanol | [2] |
| Storage Temperature | 2-8 °C, under inert gas | [2][4] |

Nomenclature and Synonyms

This compound is known by several names in the chemical literature, which are listed in the table below for cross-referencing.

| Synonym |
|---|
| 1-Boc-2-isopropylhydrazine |
| tert-Butyl 3-(Isopropyl)carbazate |
| 1-tert-Butoxycarbonyl-2-isopropylhydrazine |
| 3-(Isopropyl)carbазic Acid tert-Butyl Ester |
| 2-Isopropylhydrazinecarboxylic acid tert-butyl ester |
| Hydrazinecarboxylic acid, 2-(1-methylethyl)-, 1,1-dimethylethyl ester |

Experimental Protocol: Synthesis

A common method for the synthesis of **tert-Butyl 2-isopropylhydrazinecarboxylate** involves the reduction of tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate.[2]

Materials:

- tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate (3.0 mmol, 0.51 g)
- Tetrahydrofuran (THF), 20 mL
- Sodium cyanoborohydride (NaBH_3CN) (3.0 mmol, 0.19 g)
- Bromocresol green indicator
- p-Toluenesulfonic acid in THF (3.0 mmol, 0.57 g in 1.5 mL)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Saturated saline solution
- 1M Sodium hydroxide solution
- Ethanol
- Dichloromethane
- Methanol

Procedure:

- Dissolve tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate (0.51 g, 3.0 mmol) in 20 mL of THF.
- Add sodium cyanoborohydride (0.19 g, 3.0 mmol) and a small amount of bromocresol green as an indicator.
- Slowly add a 1.5 mL THF solution of p-toluenesulfonic acid (0.57 g, 3.0 mmol) dropwise over approximately 1 hour, maintaining the pH of the reaction between 3.5 and 5.0.
- Continue stirring the reaction mixture at room temperature for 1 hour.

- Remove the solvent by rotary evaporation.
- Partition the residue between ethyl acetate (30 mL) and saturated saline.
- Wash the organic phase sequentially with saturated sodium bicarbonate solution (20 mL) and saturated saline.
- Dry the organic phase and evaporate to dryness.
- Dissolve the obtained residue in 10 mL of ethanol.
- Add 3.6 mL of 1M sodium hydroxide solution (3.6 mmol) and stir at room temperature for 30 minutes.
- Remove the solvent by rotary evaporation.
- Dissolve the residue in ethyl acetate and extract with water.
- Evaporate the organic layer under reduced pressure.
- Purify the residue by column chromatography using a 5% methanol in dichloromethane solution as the eluent to afford **tert-butyl 2-isopropylhydrazinecarboxylate** (0.4 g, 77% yield).[2]

Characterization Data

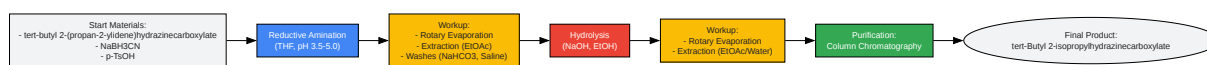
The synthesized product can be characterized by various analytical techniques.

| Technique | Data |
|---|--|
| ¹ H NMR (300 MHz, CDCl ₃) | δ 6.03 (s, 1H, NH), 3.92 (s, 1H, NH), 3.14 (m, 1H), 1.46 (s, 9H), 1.02 (d, 6H, J=6 Hz) |
| ¹³ C NMR (300 MHz, CDCl ₃) | δ 157.2, 80.8, 51.2, 28.7, 21.0 |
| Thin Layer Chromatography | R _f = 0.44 (5% methanol in dichloromethane) |

Source:[2]

Visualized Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **tert-Butyl 2-isopropylhydrazinecarboxylate**.



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Caption: Synthesis workflow for **tert-Butyl 2-isopropylhydrazinecarboxylate**.

Safety Information

It is important to handle **tert-Butyl 2-isopropylhydrazinecarboxylate** with appropriate safety precautions.

Hazard Statements:

- H302: Harmful if swallowed[3]
- H315: Causes skin irritation[3]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Users should consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.

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References

- 1. tert-Butyl 2-isopropylhydrazinecarboxylate | CAS 16689-35-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. 1-Boc-2-isopropylhydrazine | 16689-35-3 [chemicalbook.com]
- 3. N'-(propan-2-yl)(tert-butoxy)carbohydrazide | C₈H₁₈N₂O₂ | CID 11217534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tert-Butyl 2-isopropylhydrazinecarboxylate, 5 g, CAS No. 16689-35-3 | Research Chemicals | Biochemicals - Product Expansion | Campaign | Carl ROTH - Austria [carlroth.com]
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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com